

Essential Safety and Handling Guide for Vitamin D3 (Cholecalciferol)

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Compound of Interest

Compound Name: Vitamin D3

Cat. No.: B074040

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Vitamin D3**. Adherence to these procedural steps is mandatory to mitigate the significant health risks associated with this compound. **Vitamin D3**, or cholecalciferol, is acutely toxic and can be fatal if swallowed, inhaled, or in contact with skin, and may cause organ damage through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Identification and Data

Understanding the hazardous nature of **Vitamin D3** is the first step in safe handling. The compound is classified with multiple acute and chronic health hazards.

Table 1: Hazard Classification for **Vitamin D3**

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 2 / 3	Fatal or Toxic if swallowed [2] [3]
Acute Toxicity, Dermal	Category 2 / 3	Fatal or Toxic in contact with skin [2] [3]
Acute Toxicity, Inhalation	Category 2	Fatal if inhaled [2] [3]

| Specific Target Organ Toxicity (Repeated Exposure) | Category 1 | Causes damage to organs (Kidney, Bone) through prolonged or repeated exposure[\[2\]](#)[\[4\]](#)[\[5\]](#) |

Quantitative toxicological data underscores the high potency and risk of this compound.

Table 2: Toxicological Data for **Vitamin D3** (Cholecalciferol)

Test	Route	Species	Value
LD50	Oral	Rat	42 mg/kg
LD50	Oral	Mouse	42,500 µg/kg
LC50	Inhalation	-	0.05 mg/l (ATE)
LD50	Dermal	-	50 mg/kg (ATE)
TDLO	Oral	Child	39 mg/kg / 34W intermittent
LD50	Intraperitoneal	Mouse	136 mg/kg

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%; TDLO: Lowest Published Toxic Dose; ATE: Acute Toxicity Estimate. Data sourced from reference[3].

Operational Plan: Handling and Storage

All handling and disposal procedures must be conducted within a certified chemical fume hood to minimize exposure risk.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all procedures involving **Vitamin D3**.

Table 3: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Use
Eye and Face	Safety Goggles & Face Shield	Chemical splash goggles meeting OSHA 29 CFR 1910.133 or European Standard EN166 are required.[5] A face shield should be worn in addition to goggles when there is a splash or aerosol generation risk.[2][6]
Hand	Double Gloving	Handle with chemical-resistant gloves inspected prior to use. [2][7] An inner nitrile glove with a second, heavier-duty glove (e.g., neoprene or butyl rubber) over it is recommended. Change gloves immediately upon contamination.[6]
Body	Dedicated Lab Coat & Apron	Wear a protective suit or a dedicated, non-porous lab coat.[6][7] A chemical-resistant apron should be worn over the lab coat when handling larger quantities.[6] Contaminated clothing must be removed immediately and washed before reuse.[4][7]
Respiratory	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator with a P100 cartridge is required for handling powders or any procedure that may generate aerosols or dust.[2][5][6] Fit-

PPE Category	Item	Specifications and Use
		testing is mandatory for all users.

| Footwear | Closed-toe Shoes | Sturdy, closed-toe shoes that cover the entire foot are mandatory in the laboratory.[6] |

Step-by-Step Handling Protocol

- Engineering Controls: Always work within a chemical fume hood.[1][4] Ensure adequate ventilation is available for the work area.[5][8]
- Avoid Exposure: Do not get the compound in eyes, on skin, or on clothing.[5][9] Do not breathe dust, vapor, mist, or gas.[2][5]
- Hygiene Practices: Wash hands and face thoroughly after handling.[4][9] Do not eat, drink, or smoke in the work area.[4][7] Apply preventive skin protection.[4]
- Safe Transfer: When transferring materials, use appropriate grounding and bonding procedures to prevent static discharge, especially with flammable solutions.[9]
- First Aid: In case of exposure, seek immediate medical attention.
 - Skin: Immediately wash with water and soap and rinse thoroughly.[3] Take off all contaminated clothing.[4]
 - Eyes: Rinse opened eyes for several minutes under running water.[3]
 - Inhalation: Move the person to fresh air. If breathing stops, provide artificial respiration.[4]
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [3][5]

Storage Plan

Proper storage is critical to maintaining the stability of **Vitamin D3** and ensuring safety.

- Container: Keep the container tightly closed in a dry, well-ventilated place.[2][4][5]
- Environment: Store in a cool, refrigerated place, protected from light and heat.[5][7][8]
- Security: Store locked up or in an area accessible only to qualified and authorized personnel.
[4][7]
- Incompatibilities: Store away from strong oxidizing agents, acid anhydrides, and acid chlorides.[5]

Disposal Plan

All waste contaminated with **Vitamin D3** is considered hazardous and must be handled accordingly to prevent environmental contamination and health risks.[1][6]

Step-by-Step Disposal Protocol

- Waste Identification: Classify all **Vitamin D3**, including pure compound, contaminated lab supplies (gloves, pipette tips, bench paper), and solutions as hazardous waste.[1] Do not mix with non-hazardous laboratory trash.[1]
- Waste Segregation and Collection:
 - Solid Waste: Place all contaminated solid items into a dedicated, clearly labeled, leak-proof hazardous waste container with a secure lid.[1][6]
 - Liquid Waste: Collect all contaminated liquids in a dedicated, sealed, shatter-resistant, and chemical-resistant hazardous waste container.[1][6]
 - Sharps: Dispose of contaminated sharps in a designated, puncture-resistant sharps container for hazardous chemical waste.[6]
- Labeling: Clearly label all waste containers as "Hazardous Waste" and identify the contents, including "**Vitamin D3** (Cholecalciferol)" and any solvents.[1]
- Storage of Waste: Store waste containers in a secure, well-ventilated Satellite Accumulation Area (SAA), away from general lab traffic and incompatible materials. Keep containers closed except when adding waste.[1]

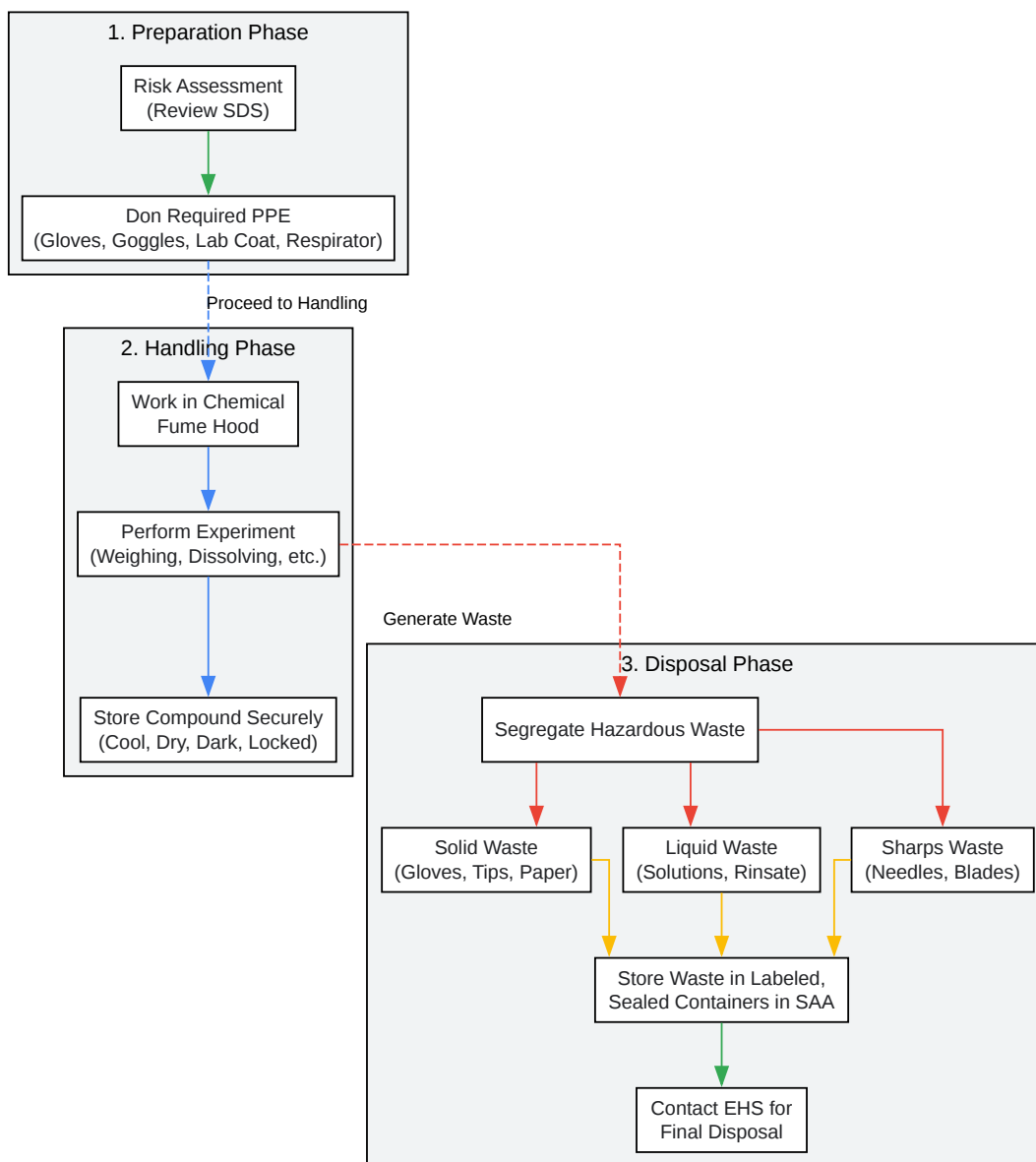
- Final Disposal: Arrange for collection through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^{[1][6]} An alternative for some solutions is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator with a scrubber.^[2]

Experimental Protocols

The safety data sheets and handling guides used to compile this information are based on the established hazardous properties of **Vitamin D3**. They cite toxicological data such as LD50 values but do not provide detailed experimental methodologies for how this data was generated. These values are typically determined through standardized toxicology studies regulated by government and international bodies.

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling and disposing of **Vitamin D3** in a laboratory setting.



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Caption: Safe Handling and Disposal Workflow for **Vitamin D3**.

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